

Technical Guide: Biosynthetic Pathway of Albrassitriol and Its Epimers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-*epi*-Albrassitriol

CAS No.: 178456-58-1

Cat. No.: B161203

[Get Quote](#)

Executive Summary

Albrassitriol (Drim-7-ene-6 α ,9 α ,11-triol) is a bioactive drimane sesquiterpenoid produced primarily by fungal species of the genera *Aspergillus* and *Penicillium*. Unlike plant sesquiterpenes formed by canonical terpene synthases, fungal drimanes often utilize a distinct Haloacid Dehalogenase (HAD)-like synthase machinery. This guide delineates the transition from Farnesyl Pyrophosphate (FPP) to the drimane core, the oxidative tailoring that yields Albrassitriol, and the stereochemical divergence leading to **6-*epi*-Albrassitriol**.

Key Applications:

- **Lipid Metabolism:** Inhibits de novo cholesterol formation (IC₅₀ ~10 nM in HEP G2 cells).
- **Antiviral:** Weak activity against Influenza A and myxoviruses.
- **Phytotoxicity:** Exhibits host-selective toxicity in Brassica species (canola).

Structural & Stereochemical Definition

Understanding the spatial arrangement of hydroxyl groups is critical, as biological activity is stereoselective.

Compound	IUPAC / Chemical Name	Stereochemistry at C6
(-)-Albrassitriol	Drim-7-ene-6 α ,9 α ,11-triol	6 α -OH (Axial/Equatorial dependent on ring conformer)
(-)-6-epi-Albrassitriol	Drim-7-ene-6 β ,9 α ,11-triol	6 β -OH
Precursor	Drim-7-ene-9 α ,11-diol-6-one	C6-Ketone (Achiral at C6)

Core Skeleton: Drimane (Decahydronaphthalene system).^[1] Key Features:

- double bond.^[2]^[3]
- Hydroxylation at C6, C9, and C11.
- The C9-OH is typically
-oriented in natural fungal drimanes.

Biosynthetic Pathway (Mechanism & Logic)

The biosynthesis of Albrassitriol follows the Mevalonate-dependent isoprenoid pathway, diverging at the cyclization of FPP.

Phase 1: Cyclization (The HAD-like Paradigm)

Unlike plant drimane synthases, fungal drimane biosynthesis (e.g., in *Aspergillus calidoustus* or *A. oryzae*) relies on a HAD-like terpene cyclase (e.g., AstC or DrtB).

- Substrate: Farnesyl Pyrophosphate (FPP).^[2]
- Mechanism: Protonation-initiated cyclization (Class II cyclase activity) followed by dephosphorylation.^[4]
- Intermediate: The enzyme produces Drimenol or a Drimanyl cation intermediate, establishing the bicyclic decalin core.

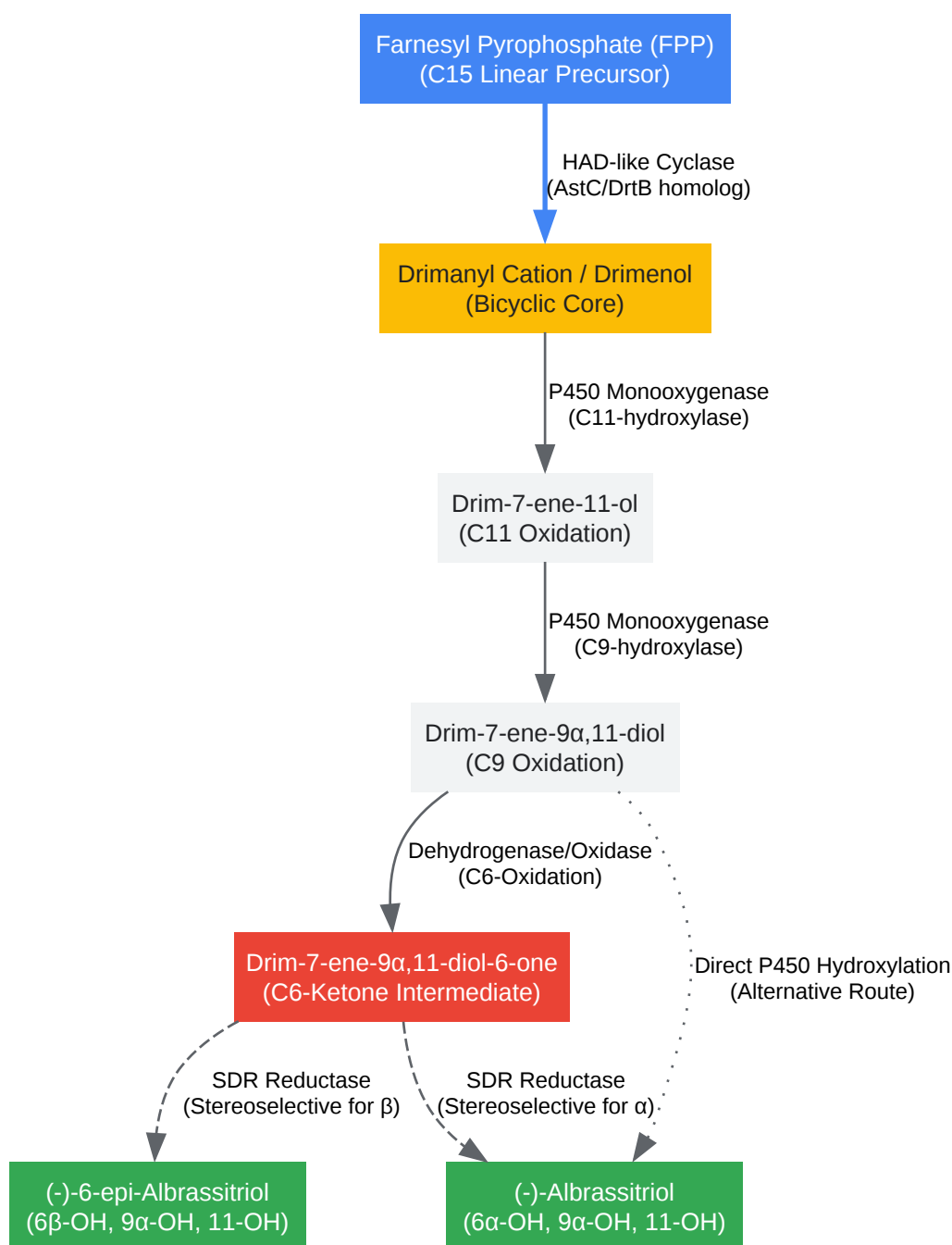
Phase 2: Oxidative Tailoring (P450 Monooxygenases)

The transformation of the hydrophobic drimane skeleton into Albrassitriol requires three specific oxidations. These are catalyzed by cluster-associated Cytochrome P450s (e.g., homologs of AstB or DrtC).

- Step A (C11-Hydroxylation): Oxidation of the C11 methyl group to a hydroxymethyl group.
- Step B (C9-Hydroxylation): Stereoselective introduction of the 9-OH. This is often coupled with the formation of the double bond if not already present.
- Step C (C6-Hydroxylation): The final or penultimate step involves hydroxylation at C6.
 - Path A (Direct): A P450 directly hydroxylates C6 in the (Albrassitriol) or (6-epi) orientation.
 - Path B (Ketone Reduction): Oxidation to Drim-7-ene-9 α ,11-diol-6-one followed by stereospecific reduction by a Short-chain Dehydrogenase/Reductase (SDR).

Pathway Visualization

The following diagram illustrates the flow from FPP to Albrassitriol and its epimer.



[Click to download full resolution via product page](#)

Caption: Putative biosynthetic pathway of Albrassitriol in *Aspergillus* sp., highlighting the bifurcation at C6 stereochemistry.

Experimental Protocols

Protocol A: Fermentation & Isolation (Natural Source)

This protocol describes the isolation of Albrassitriol from *Aspergillus* sp. (e.g., strain FH-A 6257), validating the biosynthetic output.

Reagents:

- Malt Extract Agar (MEA).
- Production Medium: Soluble starch (2%), Glucose (1%), Yeast extract (0.2%), Corn steep liquor (0.5%).
- Extraction Solvent: Ethyl Acetate (EtOAc).

Workflow:

- Inoculation: Cultivate *Aspergillus* sp. on MEA plates for 7 days at 24°C.
- Seed Culture: Transfer mycelial plugs to 500 mL Erlenmeyer flasks containing 100 mL production medium. Incubate 48h at 24°C, 200 rpm.
- Fermentation: Inoculate 10L fermenter (or multiple flasks) with seed culture. Maintain pH 5.5–6.0. Ferment for 120–144 hours.
- Extraction:
 - Separate mycelium from broth via filtration.
 - Extract culture filtrate with EtOAc (3 x vol).
 - Extract mycelium with Acetone/Methanol, evaporate, and partition into EtOAc.
- Purification:
 - Combine organic layers and concentrate in vacuo.
 - Chromatography: Apply to Silica Gel 60 column. Elute with gradient n-Hexane : EtOAc (from 8:2 to 0:10).

- Isolation: Albrassitriol typically elutes in polar fractions (high EtOAc). Purify further by HPLC (C18 column, MeOH:H2O gradient).

Protocol B: Chemical Synthesis Validation (Larixol Route)

To confirm the structure or produce standards when natural yield is low, the synthesis from (+)-Larixol is the gold standard.

- Starting Material: (+)-Larixol (Labdane diterpene).[\[5\]](#)[\[6\]](#)
- Oxidative Cleavage: Convert Larixol to 14,15-bisnorlab-7-ene-6,13-dione.
- Norrish Type II Degradation: Photochemical degradation yields Drim-7,9(11)-diene-6-one.[\[5\]](#)[\[6\]](#)
- Selective Oxidation: Treatment with OsO₄ (Osmium tetroxide) yields the key intermediate Drim-7-ene-9 α ,11-diol-6-one.[\[5\]](#)[\[6\]](#)
- Stereoselective Reduction:
 - Reduction with LiAlH₄ yields a mixture of Albrassitriol (6 α) and **6-epi-Albrassitriol** (6 β).
 - Note: The ratio depends on the reducing agent and solvent temperature.

Quantitative Data: Epimer Differentiation

Distinguishing Albrassitriol from its 6-epimer is crucial due to their differing biological activities. The C6-proton signal in

H-NMR is diagnostic.

Feature	(-)-Albrassitriol (6 α -OH)	(-)-6-epi-Albrassitriol (6 β -OH)
C6-H Signal (ppm)	~4.10 - 4.20 ppm	~3.80 - 3.95 ppm
Coupling (Hz)	Small (eq-ax/eq-eq)	Large (ax-ax) indicative of -OH
C6-Carbon (ppm)	~68.0 - 70.0 ppm	~70.0 - 72.0 ppm
Bioactivity (IC50)	High (Cholesterol inhibition)	Moderate/Low

Data derived from comparative spectral analysis of drimane derivatives.

References

- Vlad, P. F., et al. (2013). Synthesis of (-)-albrassitriol and (-)-**6-epi-albrassitriol** from (+)-larixol. Natural Product Research, 27(9), 809-817.[6] [Link](#)[6]
- Shinohara, Y., et al. (2021). Biosynthesis of Fungal Drimane-Type Sesquiterpene Esters.[7] Angewandte Chemie International Edition, 60(38), 20750-20754. [Link](#)
- Ayer, W. A., & Pena-Rodriguez, L. M. (1987). Metabolites produced by Alternaria brassicae. [8] Journal of Natural Products, 50(3), 400-407. [Link](#)
- Grabley, S., et al. (1996). Secondary Metabolites by Chemical Screening. Journal of Antibiotics, 49(6), 593-595. (First isolation of Albrassitriol from Aspergillus). [Link](#)
- MedChemExpress. Albrassitriol Product Datasheet & Biological Activity. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Drimane-type sesquiterpenoids from fungi \[cjmcpu.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Chemical Diversity and Biosynthesis of Drimane-Type Sesquiterpenes in the Fungal Kingdom - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Synthesis of \(-\)-albrassitriol and \(-\)-6-epi-albrassitriol from \(+\)-larixol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. harvest.usask.ca \[harvest.usask.ca\]](#)
- To cite this document: BenchChem. [Technical Guide: Biosynthetic Pathway of Albrassitriol and Its Epimers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161203/docs#technical-guide-biosynthetic-pathway-of-albrassitriol-and-its-epimers\]](https://www.benchchem.com/product/b161203/docs#technical-guide-biosynthetic-pathway-of-albrassitriol-and-its-epimers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)